

Application Notes and Protocols for High-Temperature Dyeing with Disperse Orange 73

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: C.I. Disperse orange 73

Cat. No.: B1345962

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Introduction

Disperse Orange 73 is a monoazo disperse dye characterized by its brilliant orange shade and is primarily utilized for the dyeing and printing of hydrophobic fibers such as polyester (PES), polyester/cotton blends, and polyester/acetate fabrics.[1][2] Its chemical structure provides good sublimation and thermal stability, making it suitable for high-temperature dyeing methods.[1][3] The high-temperature dyeing process, typically conducted at 130°C under pressure, is a standard and effective method for dyeing polyester.[3][4] This high temperature increases the kinetic energy of the dye molecules and causes the polyester fibers to swell by opening up their tightly packed molecular structure.[4][5] This facilitates the diffusion and penetration of the non-ionic disperse dye molecules into the fiber matrix, resulting in deep shades with excellent colorfastness.[3][6] Proper control of dyeing parameters such as temperature, pH, time, and the use of appropriate auxiliary chemicals is critical to achieve level dyeing and optimal fastness properties.[3][7]

Chemical Properties of Disperse Orange 73

Property	Value
C.I. Name	Disperse Orange 73
CAS Number	40690-89-9[8][9]
Molecular Formula	C ₂₄ H ₂₁ N ₅ O ₄ [1][8]
Molecular Weight	443.45 g/mol [1]
Chemical Class	Single Azo Dye[1]
Appearance	Orange-red powder[1][2]
Application	Polyester, Polyester/Cotton, Polyester/Acetate Dyeing & Printing[1][2]

Experimental Protocols

1. Materials and Equipment

- Substrate: 100% Polyester fabric (scoured and pre-washed)
- Dye: Disperse Orange 73
- Chemicals:
 - Dispersing agent (e.g., anionic/non-ionic blend)
 - Levelling agent
 - Acetic Acid (or a pH buffer system)
 - Sodium Hydrosulfite (for reduction clearing)
 - Sodium Hydroxide (for reduction clearing)
 - Non-ionic detergent
- Equipment:

- High-temperature laboratory dyeing machine (e.g., Glycerin or Infrared heated)
- Beakers and graduated cylinders
- Magnetic stirrer and hot plate
- pH meter
- Analytical balance
- Spectrophotometer (for color yield analysis, optional)
- Washing fastness tester
- Light fastness tester

2. High-Temperature Dyeing Protocol

This protocol is for a 1% on weight of fiber (o.w.f.) dyeing. Adjustments can be made for different shade depths.

- Fabric Preparation:
 - Weigh the dry polyester fabric sample.
 - Scour and rinse the fabric thoroughly to remove any impurities or finishes, then air dry.
- Dye Dispersion Preparation:
 - Calculate the required amount of Disperse Orange 73 dye (e.g., for a 5-gram fabric sample at 1% o.w.f., use 0.05 g of dye).
 - Create a paste by adding a small amount of warm water (40-50°C) to the dye powder.
 - Add 1 g/L of a dispersing agent to the paste.
 - Stir thoroughly until a fine, homogeneous dispersion is achieved.
- Dye Bath Preparation:

- Set the liquor ratio (the ratio of the weight of the dyeing liquor to the weight of the fabric), for example, 1:10. For a 5-gram fabric sample, this would be 50 mL of water.
- Fill the dyeing vessel with the calculated amount of distilled water.
- Add the prepared dye dispersion to the vessel.
- Add 1 g/L of a suitable levelling agent.
- Adjust the pH of the dyebath to the desired range of 4.5-5.5 using acetic acid.[\[3\]](#)[\[7\]](#)
- Place the polyester fabric sample into the dyebath.
- Dyeing Cycle:
 - Seal the dyeing vessel and place it in the high-temperature dyeing machine.
 - Start the machine at an initial temperature of 50-60°C.
 - Raise the temperature at a controlled rate of 2°C per minute to the dyeing temperature of 130°C.[\[3\]](#)
 - Hold the temperature at 130°C for 30-60 minutes. The duration depends on the desired shade depth; deeper shades require longer holding times.[\[3\]](#)[\[4\]](#)
 - After the holding period, cool the dyebath down to 60-70°C at a rate of 2-3°C per minute.[\[7\]](#)
- Rinsing:
 - Remove the fabric from the dyebath.
 - Rinse the fabric thoroughly with hot water, followed by cold water to remove any residual surface dye.

3. Post-Treatment: Reduction Clearing

This step is crucial for removing unfixed dye from the fiber surface, which significantly improves wash fastness.

- Prepare a fresh bath at a 1:10 liquor ratio.
- Add the following chemicals to the bath:
 - 2 g/L Sodium Hydrosulfite
 - 2 g/L Sodium Hydroxide
 - 1 g/L Non-ionic detergent
- Immerse the dyed fabric in the bath and heat to 70-80°C for 15-20 minutes.
- Rinse the fabric with hot water and then cold water.
- Neutralize the fabric with a dilute solution of acetic acid (0.5-1.0 g/L).
- Finally, rinse with cold water and air dry.

Data Presentation

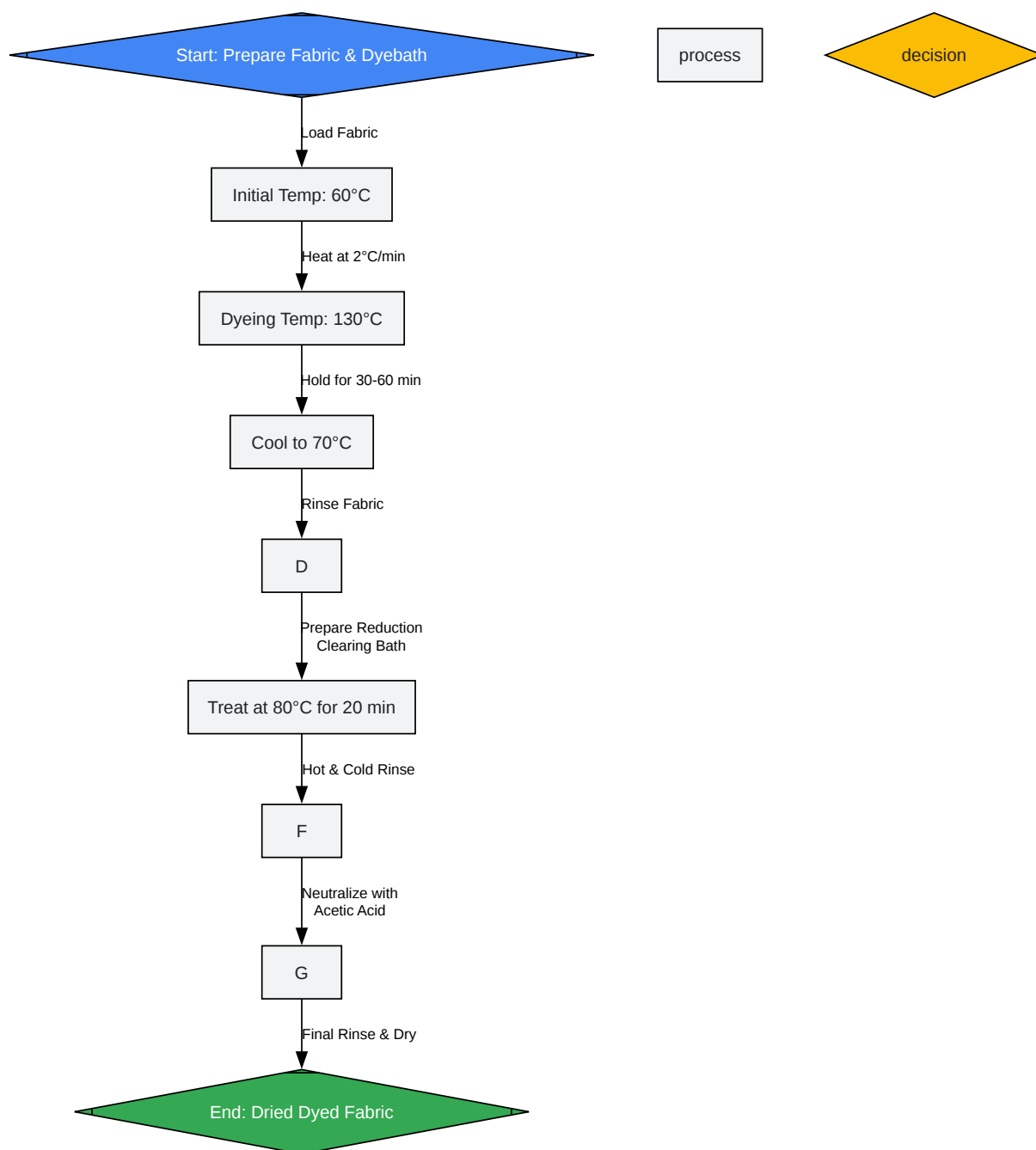
Table 1: Recommended Dyeing Parameters for Disperse Orange 73

Parameter	Recommended Range	Purpose
Dyeing Temperature	130°C	Opens fiber structure for dye penetration[3][4]
pH Level	4.5 – 5.5	Ensures dye stability and optimal exhaustion[3][7]
Holding Time	30 – 60 minutes	Allows for dye diffusion and fixation[3][4]
Liquor Ratio	1:10 to 1:15	Affects dye concentration and levelness[3]
Heating Rate	1.5 – 2.0 °C/min	Prevents unlevel dyeing by ensuring gradual dye uptake[3]
Cooling Rate	2.0 – 3.0 °C/min	Prevents shocking and creasing of the fabric

Table 2: Typical Fastness Properties of Disperse Orange 73

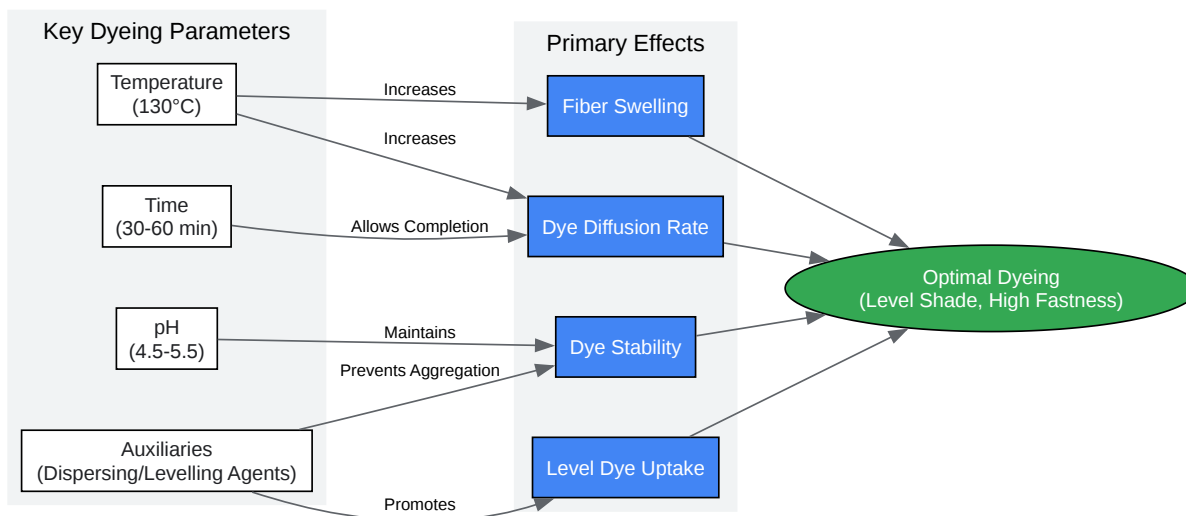
Fastness Property	AATCC/ISO Standard	Rating (1-5 Scale)
Light Fastness	AATCC 16	5 ^[1]
Washing Fastness (Staining)	AATCC 61	5 ^[1]
Washing Fastness (Fading)	AATCC 61	5 ^[1]
Sublimation (Ironing)	AATCC 117	4-5
Perspiration Fastness	AATCC 15	5 ^[1]
(Note: Ratings can vary based on dyeing depth and substrate quality.)		

Visualizations



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Caption: Experimental workflow for the high-temperature dyeing of polyester.



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Caption: Logical relationship of parameters affecting dyeing outcome.

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